

Technical Guide: Molecular Weight of 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester

Cat. No.: B183742

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight for the compound **2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester**. The molecular weight is a fundamental physical property critical for a wide range of applications in research and development, including stoichiometric calculations for chemical reactions, preparation of solutions with specific molar concentrations, and characterization in analytical procedures like mass spectrometry.

Molecular Formula and Structure

The chemical structure of **2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester** leads to its molecular formula. Multiple chemical databases confirm the molecular formula as $C_8H_8INO_4S$ ^{[1][2][3]}. This formula indicates that each molecule of the compound is composed of:

- 8 Carbon (C) atoms
- 8 Hydrogen (H) atoms
- 1 Iodine (I) atom
- 1 Nitrogen (N) atom

- 4 Oxygen (O) atoms
- 1 Sulfur (S) atom

Calculation Methodology

The molecular weight (MW) is calculated by summing the atomic weights of all constituent atoms in the molecular formula. The standard atomic weights, as established by the International Union of Pure and Applied Chemistry (IUPAC), are used for this calculation. These weights represent a weighted average of the masses of an element's naturally occurring isotopes.

The calculation is performed as follows:

$$MW = (\text{No. of C atoms} \times \text{Atomic Weight of C}) + (\text{No. of H atoms} \times \text{Atomic Weight of H}) + (\text{No. of I atoms} \times \text{Atomic Weight of I}) + (\text{No. of N atoms} \times \text{Atomic Weight of N}) + (\text{No. of O atoms} \times \text{Atomic Weight of O}) + (\text{No. of S atoms} \times \text{Atomic Weight of S})$$

Data Presentation: Atomic and Molecular Weights

The following tables summarize the quantitative data used to determine the molecular weight of $C_8H_8INO_4S$.

Table 1: Atomic Weight of Constituent Elements

Element	Symbol	Quantity in Formula	Standard Atomic Weight (g/mol)
Carbon	C	8	12.011[4][5]
Hydrogen	H	8	1.008[6][7]
Iodine	I	1	126.904[8][9]
Nitrogen	N	1	14.007[10][11]
Oxygen	O	4	15.999[12][13]
Sulfur	S	1	32.066[14][15]

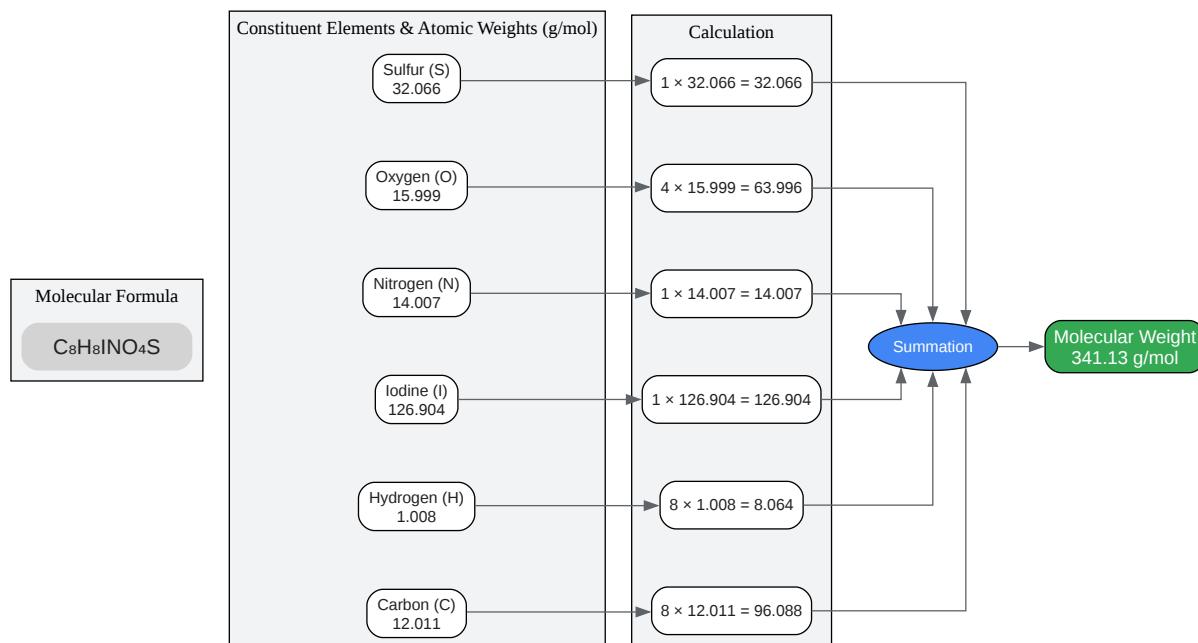
Table 2: Molecular Weight Calculation

Element	Calculation	Subtotal (g/mol)
Carbon	8×12.011	96.088
Hydrogen	8×1.008	8.064
Iodine	1×126.904	126.904
Nitrogen	1×14.007	14.007
Oxygen	4×15.999	63.996
Sulfur	1×32.066	32.066
Total Molecular Weight	341.125	

The calculated molecular weight of **2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester** is 341.125 g/mol. This value is consistent with figures published in major chemical databases, which report the molecular weight as 341.12 g/mol or 341.13 g/mol [1][2][16].

Visualization of Molecular Weight Calculation

The logical workflow for calculating the molecular weight from the compound's formula is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester | C8H8INO4S | CID 10947822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester | 144550-79-8 [chemicalbook.com]
- 4. byjus.com [byjus.com]
- 5. youtube.com [youtube.com]
- 6. quora.com [quora.com]
- 7. Hydrogen - Wikipedia [en.wikipedia.org]
- 8. Iodine History, Symbol & Properties | Study.com [study.com]
- 9. #53 - Iodine - I [hobart.k12.in.us]
- 10. youtube.com [youtube.com]
- 11. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 12. fiveable.me [fiveable.me]
- 13. Oxygen - Wikipedia [en.wikipedia.org]
- 14. echemi.com [echemi.com]
- 15. quora.com [quora.com]
- 16. 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester CAS#: 144550-79-8 [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b183742#2-aminosulfonyl-4-iodobenzoic-acid-methyl-ester-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com